

Technical Note: Physicochemical Properties of Decyl-Silane Derivatives

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Compound of Interest

Compound Name: *Decyltris[(propan-2-yl)oxy]silane*

Cat. No.: *B12631002*

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide addresses the inquiry regarding the physicochemical properties of **Decyltris[(propan-2-yl)oxy]silane**. Following a comprehensive search, a specific CAS number and experimentally determined molecular weight for this exact compound could not be retrieved from publicly available chemical databases. This suggests that **Decyltris[(propan-2-yl)oxy]silane**, also known as decyltriisopropoxysilane, may be a less common or novel compound.

However, data for structurally similar decyl-silane derivatives are available and are presented below for comparative purposes. It is crucial to note that these are distinct chemical entities and their properties will differ from those of **Decyltris[(propan-2-yl)oxy]silane**.

Physicochemical Data of Related Decyl-Silane Compounds

For reference and comparison, the following table summarizes the key physicochemical data for two related decyl-silane compounds: Decyltrimethoxysilane and n-Decyltrichlorosilane.

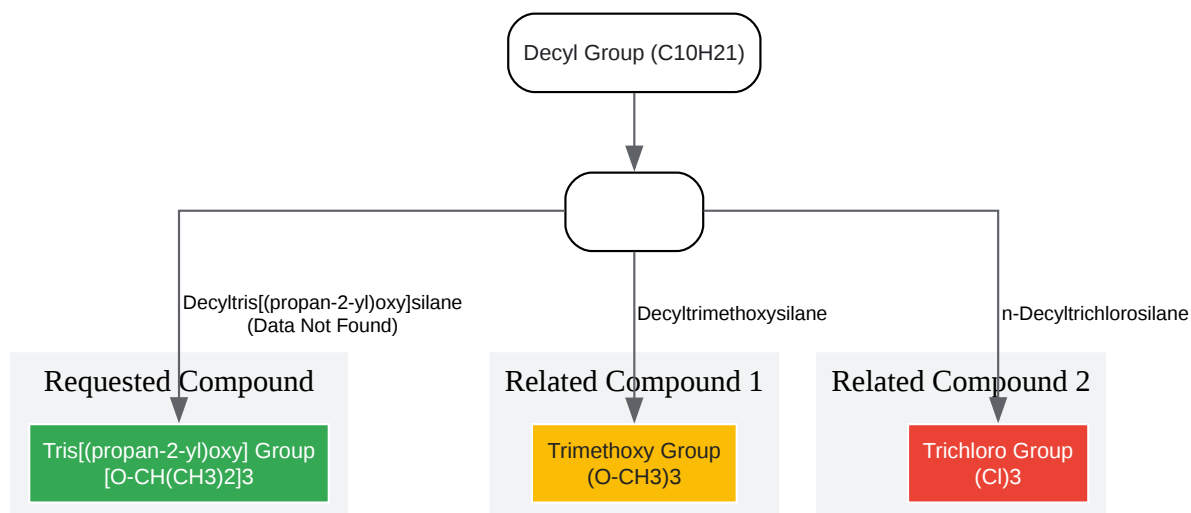
Compound Name	Synonym(s)	CAS Number	Molecular Formula	Molecular Weight (g/mol)
Decyltrimethoxysilane	n-Decyltrimethoxysilane	5575-48-4	C ₁₃ H ₃₀ O ₃ Si	262.46
n-Decyltrichlorosilane	Trichlorodecylsilane	13829-21-5	C ₁₀ H ₂₁ Cl ₃ Si	275.71[1]

Methodologies and Experimental Considerations

The presented molecular weights are calculated based on the molecular formulas. Experimental determination of the molecular weight for a novel compound such as **Decyltris[(propan-2-yl)oxy]silane** would typically involve techniques such as mass spectrometry (e.g., GC-MS or LC-MS) to identify the molecular ion peak.

Logical Relationship of Decyl-Silane Derivatives

The following diagram illustrates the structural relationship between the requested compound and the related compounds for which data is available. The core decyl-silicon structure is constant, while the substituents on the silicon atom vary.



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Figure 1. Structural relationship of decyl-silane derivatives.

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References

- 1. assets.thermofisher.com [assets.thermofisher.com]
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